

Allyl Acetate: A Technical Guide to its Molecular Weight and Physicochemical Properties

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Compound of Interest

Compound Name: Allyl acetate

Cat. No.: B165787

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight and key physicochemical properties of **allyl acetate**. It includes a detailed experimental protocol for the determination of its molecular weight using Gas Chromatography-Mass Spectrometry (GC-MS) and outlines its industrial synthesis pathway.

Physicochemical Properties of Allyl Acetate

Allyl acetate is an organic compound with the chemical formula $C_5H_8O_2$.^{[1][2][3]} It is the acetate ester of allyl alcohol and presents as a colorless liquid.^[1] The quantitative properties of **allyl acetate** are summarized in the table below.

Property	Value	Source
Molecular Weight	100.12 g/mol	[4] [5] [6] [7] [8] [9]
Chemical Formula	C5H8O2	[1] [2] [3]
CAS Number	591-87-7	[1] [2] [5] [6]
Density	0.928 g/cm ³ at 25 °C	[1] [7]
Boiling Point	103-104 °C	[1] [7]
Appearance	Colorless liquid	[1]
Solubility in water	Slightly soluble	[1]
Refractive Index	n _{20/D} 1.404	[7]
Flash Point	11 °C (closed cup)	[5]

Experimental Protocol: Determination of Molecular Weight by Gas Chromatography-Mass Spectrometry (GC-MS)

The molecular weight of **allyl acetate** can be accurately determined using Gas Chromatography-Mass Spectrometry (GC-MS), a hyphenated technique that separates chemical mixtures and identifies the components at a molecular level.

Objective: To determine the molecular weight of a pure sample of **allyl acetate**.

Materials:

- **Allyl acetate** sample
- Volatile solvent (e.g., dichloromethane or ethyl acetate)
- Microsyringe
- GC-MS instrument equipped with a suitable capillary column (e.g., non-polar) and an electron ionization (EI) source.

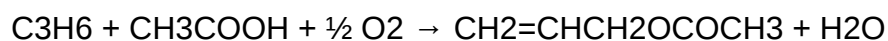
Methodology:

- Sample Preparation:
 - Prepare a dilute solution of **allyl acetate** in a volatile solvent. A typical concentration is around 10 µg/mL.
 - Ensure the sample is free of particulates by filtration if necessary.
 - Transfer the prepared sample into a 1.5 mL glass autosampler vial.
- Instrument Setup (Example Parameters):
 - Gas Chromatograph (GC):
 - Injection Mode: Split/splitless injection. For dilute samples, splitless mode is preferable to maximize the amount of analyte reaching the column.
 - Injector Temperature: Set to a temperature higher than the boiling point of **allyl acetate**, typically around 200-250°C.
 - Carrier Gas: Helium is the most commonly used carrier gas for GC-MS.^[7]
 - Oven Temperature Program:
 - Initial temperature: 40-60°C, hold for 2-5 minutes.
 - Ramp: Increase the temperature to 200-250°C at a rate of 5-10°C/min.
 - Final hold: Maintain the final temperature for 2-5 minutes to ensure all compounds have eluted.
 - Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI) is a standard technique for GC-MS.
 - Electron Energy: 70 eV is the standard electron energy to generate reproducible mass spectra.^{[7][8]}

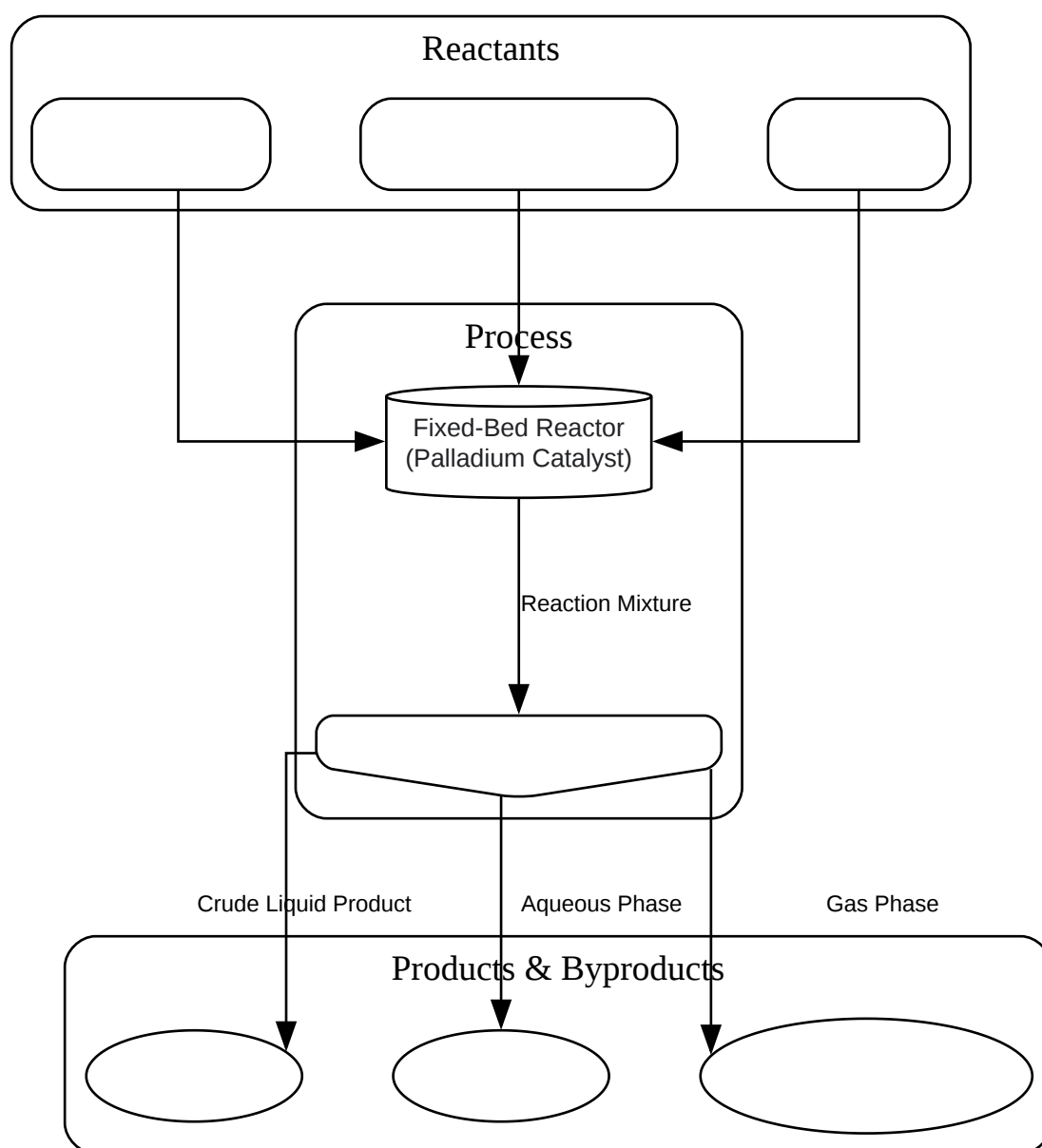
- Mass Range: Set the scan range from m/z 35 to 350 to cover the expected molecular ion and its fragments.
- Ion Source Temperature: Typically set around 230°C.
- Transfer Line Temperature: Should be high enough to prevent condensation, for example, 290°C.
- Analysis:
 - Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC-MS system.
 - The gas chromatograph will separate the **allyl acetate** from the solvent and any impurities based on their volatility and interaction with the column's stationary phase.
 - As **allyl acetate** elutes from the column, it enters the mass spectrometer.
 - In the ion source, **allyl acetate** molecules are bombarded with electrons, leading to the formation of a molecular ion (M^+) and various fragment ions.
 - The mass analyzer separates these ions based on their mass-to-charge ratio (m/z).
 - The detector records the abundance of each ion.
- Data Interpretation:
 - The primary piece of data for molecular weight determination is the mass spectrum obtained for the chromatographic peak corresponding to **allyl acetate**.
 - Identify the molecular ion peak (M^+). For **allyl acetate** ($C_5H_8O_2$), this peak will appear at an m/z value corresponding to its molecular weight, which is approximately 100.
 - The mass spectrum of **allyl acetate** will also show characteristic fragment ions, with a base peak often appearing at m/z 43.

Industrial Synthesis of Allyl Acetate

Allyl acetate is produced industrially primarily through the gas-phase reaction of propene with acetic acid and oxygen, utilizing a palladium catalyst. This method is advantageous due to the low cost of propene. The overall chemical reaction is:



The following diagram illustrates the workflow of this industrial process.



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Caption: Industrial production workflow for **Allyl Acetate**.

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